

A Comprehensive Technical Profile of Velloquercetin

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Compound of Interest

Compound Name: Velloquercetin

Cat. No.: B1203498

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Velloquercetin is an extended flavonoid, specifically a tetrahydroxyflavone, that is structurally related to quercetin.[1] It is characterized by the substitution of a 2-isopropenyldihydrofuran ring across positions 6 and 7 of the quercetin structure.[1] This natural compound has been identified in plant species such as those belonging to the Cunila and Vellozia genera.[1] As a metabolite, it plays a role within these plants.[1] This document provides a detailed overview of its chemical identifiers.

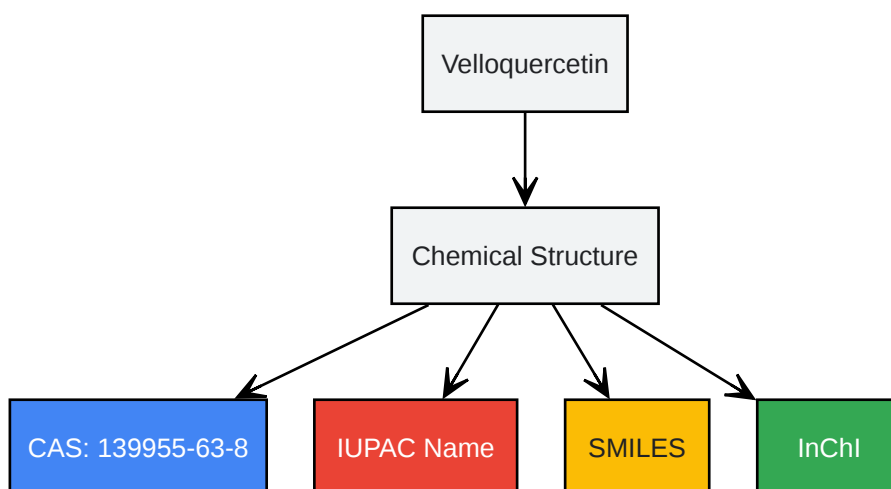
Chemical Identifiers

A precise understanding of a compound's identity is fundamental for research and development. The following table summarizes the key chemical identifiers for **Velloquercetin**, providing a standardized reference for its classification and database retrieval.

Identifier Type	Value
CAS Number	139955-63-8
Molecular Formula	C ₂₀ H ₁₆ O ₇
Molecular Weight	368.3 g/mol
IUPAC Name	7-(3,4-dihydroxyphenyl)-4,6-dihydroxy-2-prop-1-en-2-yl-2,3-dihydrofuro[3,2-g]chromen-5-one[1]
InChI	InChI=1S/C20H16O7/c1-8(2)13-6-10-14(26-13)7-15-16(17(10)23)18(24)19(25)20(27-15)9-3-4-11(21)12(22)5-9/h3-5,7,13,21-23,25H,1,6H2,2H3[1]
InChIKey	YFDRNZOCVRPNBL-UHFFFAOYSA-N[1]
SMILES	<chem>CC(=C)C1CC2=C(O1)C=C3C(=C2O)C(=O)C(=C(O3)C4=CC(=C(C=C4)O)O)O</chem> [1]
ChEBI ID	CHEBI:9941[1]
PubChem CID	442663[1]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the hierarchical and relational nature of the primary chemical identifiers for **Velloquercetin**. This visualization clarifies how a common name links to a unique chemical structure, which is in turn represented by various standardized textual formats.



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Relationship of **Velloquercetin** Identifiers

At present, detailed experimental protocols, extensive quantitative data, and established signaling pathways for **Velloquercetin** are not widely available in publicly accessible scientific literature. Further research is required to elucidate its biological activities and mechanisms of action.

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References

- 1. Velloquercetin | C₂₀H₁₆O₇ | CID 442663 - PubChem [pubchem.ncbi.nlm.nih.gov]
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